

Application Notes and Protocols for Metamizole Solutions in In Vivo Experiments

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Compound of Interest

Compound Name: *Metamizil*
CAS No.: *57-36-3*
Cat. No.: *B1210523*

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Introduction

Metamizole (also known as Dipyrone) is a non-opioid analgesic and antipyretic agent utilized in both clinical and preclinical research. As a prodrug, it is rapidly hydrolyzed to its active metabolites, 4-methylaminoantipyrine (MAA) and 4-aminoantipyrine (AA).^{[1][2]} The inherent chemical instability of metamizole in aqueous solutions presents a significant challenge for researchers, potentially leading to inconsistent results in vivo.^[3] These application notes provide detailed protocols for the preparation, storage, and administration of metamizole solutions for in vivo experiments, with a focus on ensuring solution stability and experimental reproducibility.

Data Presentation

Solubility of Metamizole Sodium

The solubility of metamizole sodium in various solvents is a critical factor in the preparation of solutions for in vivo studies. The following table summarizes the approximate solubility at room

temperature.

Solvent	Solubility (approx.)	Reference
Water	Very soluble	[1]
0.9% Saline	Very soluble	Inferred from use in injections
PBS (pH 7.2)	~10 mg/mL	[1]
Ethanol	~20 mg/mL	[1]
DMSO	~30 mg/mL	[1]
Dimethylformamide (DMF)	~30 mg/mL	[1]

Stability of Metamizole Solutions

Metamizole is susceptible to hydrolysis in aqueous solutions, a process accelerated by acidic pH, elevated temperatures, and the presence of oxygen.[3]

Condition	Observation	Time Frame	Reference
Aqueous Solution (0.01 mM, pH 2.5)	Complete hydrolysis	~30 minutes	[3]
Aqueous Solution (0.1 M)	~10% hydrolysis	5 hours	[3]
Mixed with Morphine, stored at 22°C	Stable (within $\pm 10\%$ of initial conc.)	At least 7 days	[3]
Mixed with Morphine, stored at 37°C	Significant concentration loss	After 3 days	[3]
Aqueous solution stored at 2-8°C, protected from light	Recommended for short-term storage	Use within 24 hours	[3]
Aqueous solution with Sodium Sulfite (1.5 mg/mL)	Hydrolysis inhibited	During HPLC analysis	[3]

Recommended In Vivo Dosages for Rodents

The appropriate dosage of metamizole can vary depending on the animal species, strain, and the experimental model of pain or fever. The following table provides a range of commonly used doses for mice and rats.

Species	Route of Administration	Dosage Range	Reference
Mouse	Oral (gavage)	3 mg/mL in drinking water	[4]
Mouse	Intraperitoneal (i.p.)	10 - 43 mg/kg	[5]
Rat	Intraperitoneal (i.p.)	50 mg/kg	[6]
Rat	Intravenous (i.v.)	25 - 50 mg/kg	[7]
Rodents (general)	Parenteral	25 - 50 mg/kg	[7]

Experimental Protocols

Protocol 1: Preparation of Metamizole Solution for Oral Gavage in Mice

Objective: To prepare a metamizole solution for oral administration to mice.

Materials:

- Metamizole sodium powder
- Vehicle: Sterile water for injection or 0.9% sterile saline.
- Sterile containers (e.g., 15 mL conical tubes)
- Vortex mixer
- Analytical balance
- Appropriately sized oral gavage needles (e.g., 20-gauge, 1.5-inch, curved with a ball tip)[8]

- Syringes

Procedure:

- Calculate the required amount of metamizole and vehicle.
 - Determine the desired dose in mg/kg and the dosing volume in mL/kg. For mice, a typical oral gavage volume is 5-10 mL/kg.[9]
 - Example Calculation: For a 100 mg/kg dose to a 25 g mouse with a dosing volume of 10 mL/kg:
 - Dose per mouse = $100 \text{ mg/kg} \times 0.025 \text{ kg} = 2.5 \text{ mg}$
 - Volume per mouse = $10 \text{ mL/kg} \times 0.025 \text{ kg} = 0.25 \text{ mL}$
 - Required concentration = $2.5 \text{ mg} / 0.25 \text{ mL} = 10 \text{ mg/mL}$
- Weigh the metamizole sodium powder accurately using an analytical balance.
- Dissolve the metamizole in the chosen vehicle.
 - Add the weighed metamizole powder to a sterile container.
 - Add the calculated volume of sterile water or saline.
 - Vortex gently until the powder is completely dissolved. Avoid vigorous shaking to minimize oxygen introduction.[3]
- Prepare for administration.
 - Draw up the calculated volume of the metamizole solution into a syringe fitted with an appropriate oral gavage needle.
- Administration.
 - Gently restrain the mouse.

- Carefully insert the gavage needle into the esophagus and administer the solution slowly.
[\[10\]](#)[\[11\]](#)

Stability and Storage: Aqueous solutions of metamizole are prone to degradation. It is highly recommended to prepare the solution fresh on the day of use.[\[1\]](#) If temporary storage is necessary, keep the solution at 2-8°C and protected from light for no longer than 24 hours.[\[3\]](#)

Protocol 2: Preparation of Metamizole Solution for Intraperitoneal (IP) Injection in Mice and Rats

Objective: To prepare a sterile metamizole solution for intraperitoneal administration.

Materials:

- Metamizole sodium powder
- Vehicle: Sterile 0.9% saline for injection.
- Sterile containers (e.g., vials)
- Vortex mixer
- Analytical balance
- Sterile syringes and needles (e.g., 25-27 gauge for mice, 23-25 gauge for rats)[\[12\]](#)
- Sterile filter (0.22 µm) if starting with non-sterile powder.

Procedure:

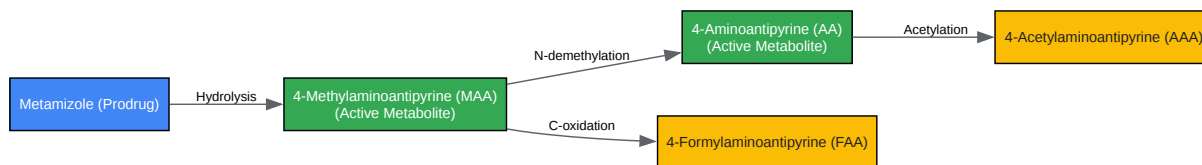
- Calculate the required amount of metamizole and vehicle.
 - Determine the desired dose (mg/kg) and injection volume (mL/kg). For IP injections in rodents, a maximum volume of 10 mL/kg is generally recommended.[\[12\]](#)
 - Example Calculation: For a 50 mg/kg dose to a 200 g rat with an injection volume of 5 mL/kg:

- Dose per rat = $50 \text{ mg/kg} \times 0.2 \text{ kg} = 10 \text{ mg}$
- Volume per rat = $5 \text{ mL/kg} \times 0.2 \text{ kg} = 1.0 \text{ mL}$
- Required concentration = $10 \text{ mg} / 1.0 \text{ mL} = 10 \text{ mg/mL}$
- Weigh the metamizole sodium powder under sterile conditions if possible.
- Dissolve the metamizole in sterile saline.
 - Add the metamizole powder to a sterile container.
 - Add the calculated volume of sterile saline.
 - Gently vortex until fully dissolved.
 - If the initial powder was not sterile, filter the final solution through a $0.22 \mu\text{m}$ sterile filter into a sterile vial.
- Administration.
 - Restrain the animal appropriately.
 - Insert the needle into the lower right quadrant of the abdomen at a $30\text{-}40^\circ$ angle.[\[12\]](#)
 - Aspirate to ensure no fluid is drawn back, then inject the solution.

Stability and Storage: As with oral solutions, IP injection solutions should be prepared fresh daily.[\[1\]](#) Store at $2\text{-}8^\circ\text{C}$, protected from light, if not used immediately, for a maximum of 24 hours.[\[3\]](#)

Visualizations

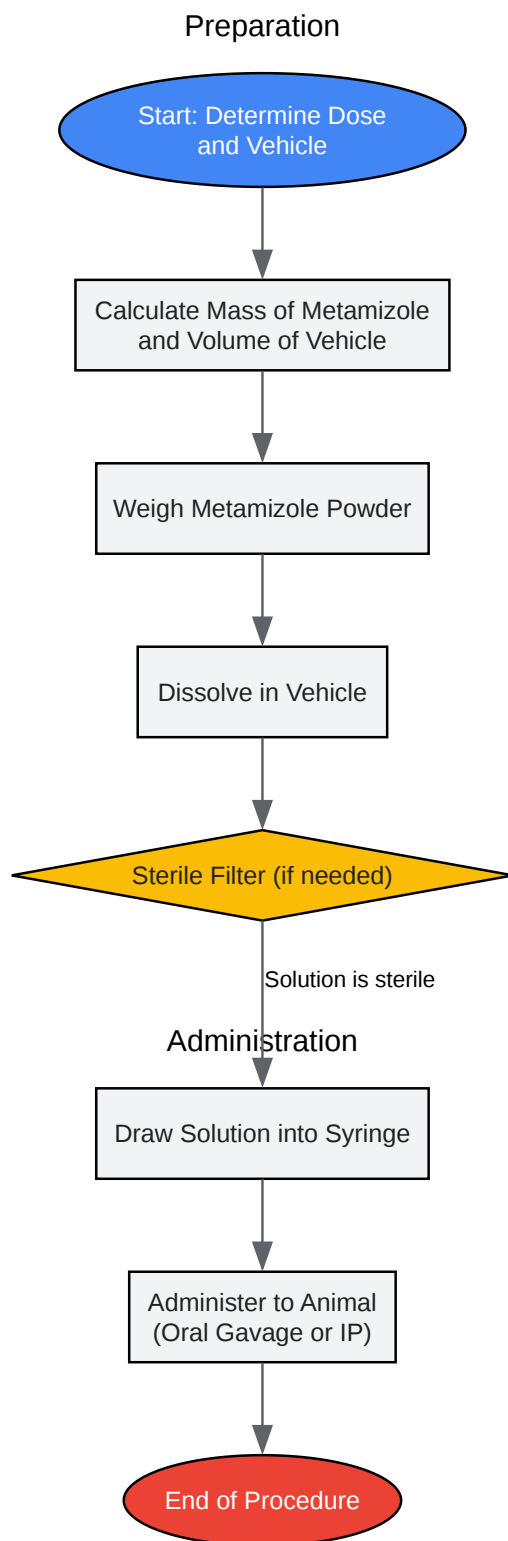
Metamizole Degradation Pathway



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Caption: Primary degradation and metabolic pathway of Metamizole.

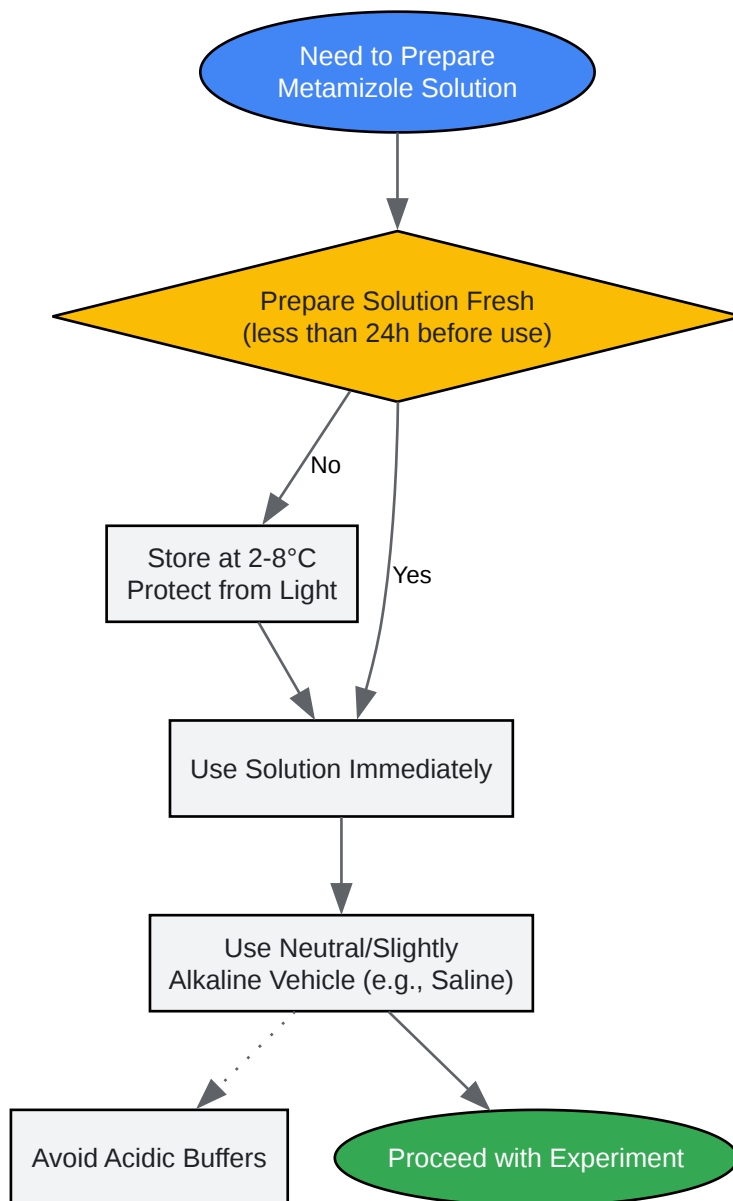
Experimental Workflow: Solution Preparation and Administration



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Caption: General workflow for preparing and administering Metamizole.

Logic Diagram: Ensuring Metamizole Solution Stability



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Caption: Key considerations for maintaining Metamizole solution stability.

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